

# Comparative Analysis of But-3-enamide Reaction Mechanisms: A Guide for Researchers

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## Compound of Interest

Compound Name: *but-3-enamide;hydron*

Cat. No.: *B12845355*

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This guide provides a comparative analysis of two common reaction mechanisms involving but-3-enamide derivatives: Asymmetric Dihydroxylation and the Heck Reaction. These transformations are pivotal in synthetic chemistry, offering pathways to valuable chiral synthons and functionalized unsaturated amides, respectively. This document is intended for researchers, scientists, and professionals in drug development seeking to understand and apply these methodologies.

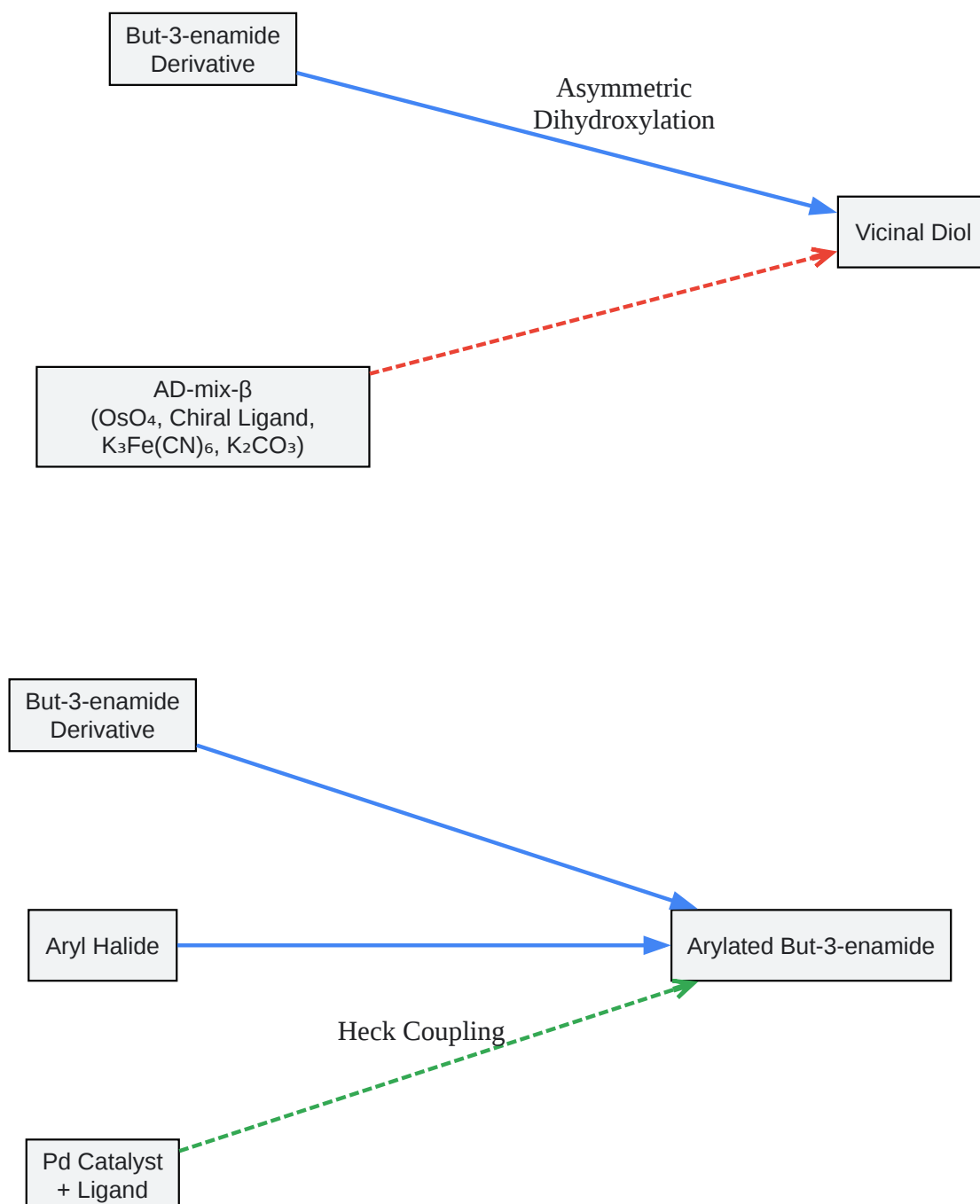
## Data Presentation: A Comparative Overview

The following table summarizes the quantitative performance of Asymmetric Dihydroxylation and the Heck Reaction on representative but-3-enamide substrates.

Reaction Type	Substrate(s)	Catalyst/Reagent	Product	Yield (%)
Asymmetric Dihydroxylation	N-Boc-but-3-enamide	AD-mix- $\beta$	N-Boc-3,4-dihydroxybutanamide	80%
Heck Reaction	N-(4-methylphenyl)but-3-enamide, 4-iodotoluene	$\text{Pd}(\text{OAc})_2$ , $\text{P}(\text{o-tol})_3$	(E)-N-(4-methylphenyl)-4-(p-tolyl)but-3-enamide	88%

## Reaction Pathways and Mechanisms

The following diagrams illustrate the generalized workflows for the Asymmetric Dihydroxylation and Heck Reaction of but-3-enamide derivatives.



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